

Proper Disposal of GSK429286A: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK429286A

Cat. No.: B1683960

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the safe and compliant disposal of **GSK429286A**, a selective ROCK inhibitor. Adherence to these protocols is crucial to ensure personnel safety and environmental protection. This guide is intended to be a primary resource for laboratory safety and chemical handling, offering value beyond the product itself.

Chemical and Physical Properties

A summary of the key quantitative data for **GSK429286A** is presented below for easy reference.

Property	Value
Molecular Formula	C ₂₁ H ₁₆ F ₄ N ₄ O ₂
Molecular Weight	432.37 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage Temperature	-20°C

Hazard Identification and Safety Precautions

GSK429286A is classified as toxic if swallowed. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times when handling this compound. All handling of the solid compound should be performed in a chemical fume hood to avoid inhalation of dust particles.

Step-by-Step Disposal Procedures

The proper disposal of **GSK429286A**, whether in solid form or dissolved in a solvent, is critical. The following step-by-step instructions provide a clear protocol for laboratory personnel.

Disposal of Solid **GSK429286A** Waste

- Collection:
 - Carefully sweep up any solid **GSK429286A** waste, including residual powder from weighing boats or contaminated surfaces.
 - Use appropriate tools, such as a soft brush and dustpan, to minimize the generation of dust.
 - Place the collected solid waste into a clearly labeled, sealable container. The container should be designated for "Toxic Solid Chemical Waste."
- Container Management:
 - Ensure the waste container is made of a material compatible with the chemical. A high-density polyethylene (HDPE) or glass container is recommended.
 - The container must be kept closed at all times, except when adding waste.
 - Label the container with "Hazardous Waste," the full chemical name "**GSK429286A**," and the associated hazard ("Toxic").
- Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area should be away from general laboratory traffic and incompatible chemicals. No specific chemical incompatibilities for **GSK429286A** have been identified, but as a general precaution, it should be stored separately from strong acids, bases, and oxidizing agents.
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Do not dispose of solid **GSK429286A** in the regular trash.

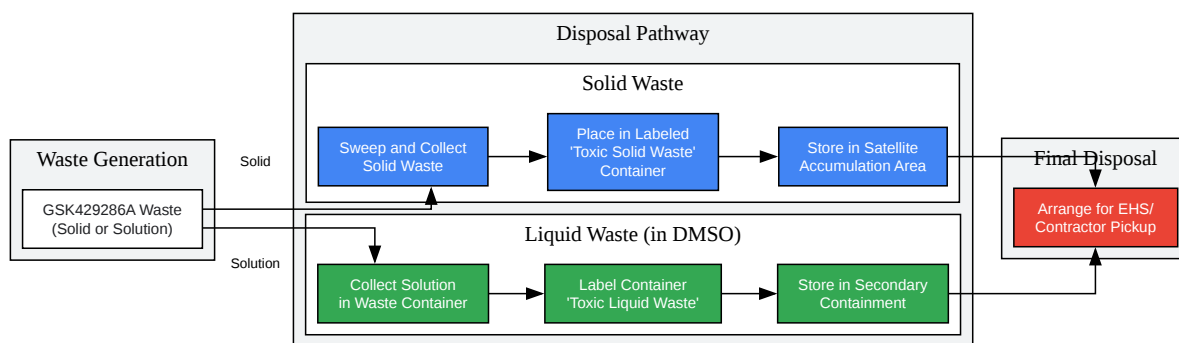
Disposal of **GSK429286A** in Solution (e.g., in DMSO)

- Collection:
 - Collect all liquid waste containing **GSK429286A**, including unused stock solutions, experimental media, and rinsates, in a designated, leak-proof waste container.
 - The container should be compatible with the solvent used (e.g., a chemically resistant plastic or glass container for DMSO).
- Waste Stream Segregation:
 - Do not mix the **GSK429286A**/DMSO waste stream with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines. It is best practice to maintain separate waste streams for different chemical classes.
- Container Management:
 - Label the liquid waste container with "Hazardous Waste," the full chemical name "**GSK429286A**," the solvent ("Dimethyl Sulfoxide"), and the associated hazards ("Toxic," "Combustible").
 - Keep the container securely capped to prevent evaporation and spills.

- Storage:
 - Store the liquid waste container in a designated satellite accumulation area, within secondary containment (e.g., a chemical-resistant tray) to contain any potential leaks.
- Final Disposal:
 - Contact your institution's EHS office for pickup and disposal of the hazardous liquid waste.
 - Do not pour **GSK429286A** solutions down the drain.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK429286A**.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com